

# A Technical Guide to the Solubility of 2-Bromoisonicotinic Acid in Organic Solvents

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## Compound of Interest

Compound Name: 2-Bromoisonicotinic acid

Cat. No.: B184069

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This technical guide provides a comprehensive overview of the solubility of **2-bromoisonicotinic acid** in organic solvents. Due to the limited availability of precise quantitative solubility data for **2-bromoisonicotinic acid** in the public domain, this guide presents valuable quantitative data for a closely related structural isomer, 5-bromo-2-pyridinecarboxylic acid, to offer significant insights into its expected solubility behavior. Furthermore, detailed experimental protocols for determining the solubility of these compounds are provided to facilitate further research and application in drug development and other scientific endeavors.

## Introduction to 2-Bromoisonicotinic Acid

**2-Bromoisonicotinic acid**, also known as 2-bromo-4-pyridinecarboxylic acid, is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its chemical structure, featuring a carboxylic acid group and a bromine atom on the pyridine ring, makes it a valuable building block in organic synthesis. Understanding its solubility in various organic solvents is crucial for its application in reaction chemistry, purification, and formulation development.

## Quantitative Solubility Data of a Structural Isomer: 5-Bromo-2-pyridinecarboxylic Acid

While specific quantitative solubility data for **2-bromoisonicotinic acid** is not readily available in published literature, a study on its structural isomer, 5-bromo-2-pyridinecarboxylic acid, provides valuable comparative data. The following table summarizes the mole fraction solubility (x) of 5-bromo-2-pyridinecarboxylic acid in ten different organic solvents at various temperatures, as determined by the static equilibrium method combined with high-performance liquid chromatography (HPLC)[1][2]. The results indicate that the solubility is positively correlated with temperature and is highest in tetrahydrofuran[1][2].

Table 1: Mole Fraction Solubility (x) of 5-Bromo-2-pyridinecarboxylic Acid in Various Organic Solvents at Different Temperatures (K)[1][2]

Temperature (K)	Methanol	Ethyl Alcohol	n-Propanol	Isopropanol	n-Butanol
278.15	0.0193	0.0151	0.0123	0.0101	0.0092
283.15	0.0225	0.0178	0.0146	0.0121	0.0110
288.15	0.0262	0.0209	0.0173	0.0144	0.0131
293.15	0.0305	0.0246	0.0205	0.0171	0.0156
298.15	0.0354	0.0289	0.0242	0.0202	0.0185
303.15	0.0411	0.0339	0.0286	0.0239	0.0218
308.15	0.0476	0.0396	0.0336	0.0282	0.0258
313.15	0.0550	0.0462	0.0394	0.0331	0.0304
318.15	0.0634	0.0538	0.0461	0.0388	0.0357
323.15	0.0729	0.0624	0.0537	0.0454	0.0419

Temperature (K)	Acetonitrile	Methyl Acetate	Ethyl Acetate	Tetrahydrofuran	1,4-Dioxane
278.15	0.0078	0.0115	0.0109	0.0432	-
283.15	0.0092	0.0137	0.0129	0.0510	-
288.15	0.0109	0.0163	0.0153	0.0601	0.0287
293.15	0.0128	0.0193	0.0181	0.0707	0.0336
298.15	0.0151	0.0228	0.0214	0.0830	0.0394
303.15	0.0178	0.0269	0.0253	0.0973	0.0461
308.15	0.0209	0.0318	0.0298	0.1138	0.0539
313.15	0.0245	0.0375	0.0351	0.1328	0.0630
318.15	0.0287	0.0441	0.0413	0.1546	0.0735
323.15	0.0336	0.0518	0.0485	0.1797	0.0857

Note: Solubility in 1,4-Dioxane was measured from 288.15 K due to its freezing point.

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the determination of the solubility of **2-bromoisonicotinic acid** in organic solvents, based on the static equilibrium method combined with HPLC analysis, a widely accepted and accurate technique.

### Materials and Apparatus

- **2-Bromoisonicotinic acid** (high purity)
- Selected organic solvents (analytical grade or higher)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance

- Thermostatic shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes

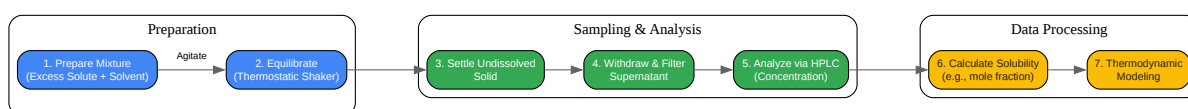
## Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of **2-bromoisonicotinic acid** to a known volume of the selected organic solvent in a sealed container.
  - Place the container in a thermostatic shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours). The attainment of equilibrium should be verified by measuring the concentration at different time points until it remains constant.
- Sample Collection and Preparation:
  - Once equilibrium is established, allow the solution to stand undisturbed at the set temperature for a period to allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to maintain the temperature.
  - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved particles.
- Gravimetric Analysis (for mole fraction calculation):
  - Determine the mass of the collected filtered solution.
  - Evaporate the solvent from the volumetric flask under vacuum or in a fume hood.
  - Once the solvent is completely evaporated, weigh the flask containing the dried solute.

- The mass of the solute and the solvent can then be used to calculate the mole fraction solubility.
- HPLC Analysis (for concentration determination):
  - Dilute the filtered saturated solution with a known volume of the mobile phase to a concentration within the linear range of the HPLC calibration curve.
  - Inject the diluted sample into the HPLC system.
  - Determine the concentration of **2-bromoisonicotinic acid** in the diluted sample by comparing the peak area with a pre-established calibration curve.
  - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
- Data Analysis:
  - Repeat the experiment at different temperatures to determine the temperature dependence of the solubility.
  - The experimental data can be correlated using thermodynamic models such as the modified Apelblat equation or the  $\lambda h$  model to further understand the dissolution thermodynamics.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **2-bromoisonicotinic acid**.



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Caption: Experimental workflow for solubility determination.

This guide provides a foundational understanding of the solubility of **2-bromoisonicotinic acid** for researchers and professionals in the field. The provided data on a structural isomer offers valuable insights, and the detailed experimental protocol enables the precise determination of its solubility in various organic solvents, which is essential for its effective utilization in scientific research and development.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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Address: 3281 E Guasti Rd

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